

# Icomidocholic acid solubility in DMSO and other organic solvents

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## Compound of Interest

Compound Name: *Icomidocholic acid*

Cat. No.: *B1665158*

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## Icomidocholic Acid Technical Support Center

This guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **icomidocholic acid** (also known as Aramchol) in DMSO and other organic solvents. It includes troubleshooting advice and frequently asked questions to assist in overcoming common experimental challenges.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **icomidocholic acid**?

For creating stock solutions, dimethyl sulfoxide (DMSO) is a commonly used and effective solvent.<sup>[1][2][3]</sup> **Icomidocholic acid** is also soluble in other organic solvents like ethanol and dimethylformamide (DMF).<sup>[3]</sup>

Q2: What is the solubility of **icomidocholic acid** in common laboratory solvents?

The solubility of **icomidocholic acid** can vary. Below is a summary of reported solubility data.

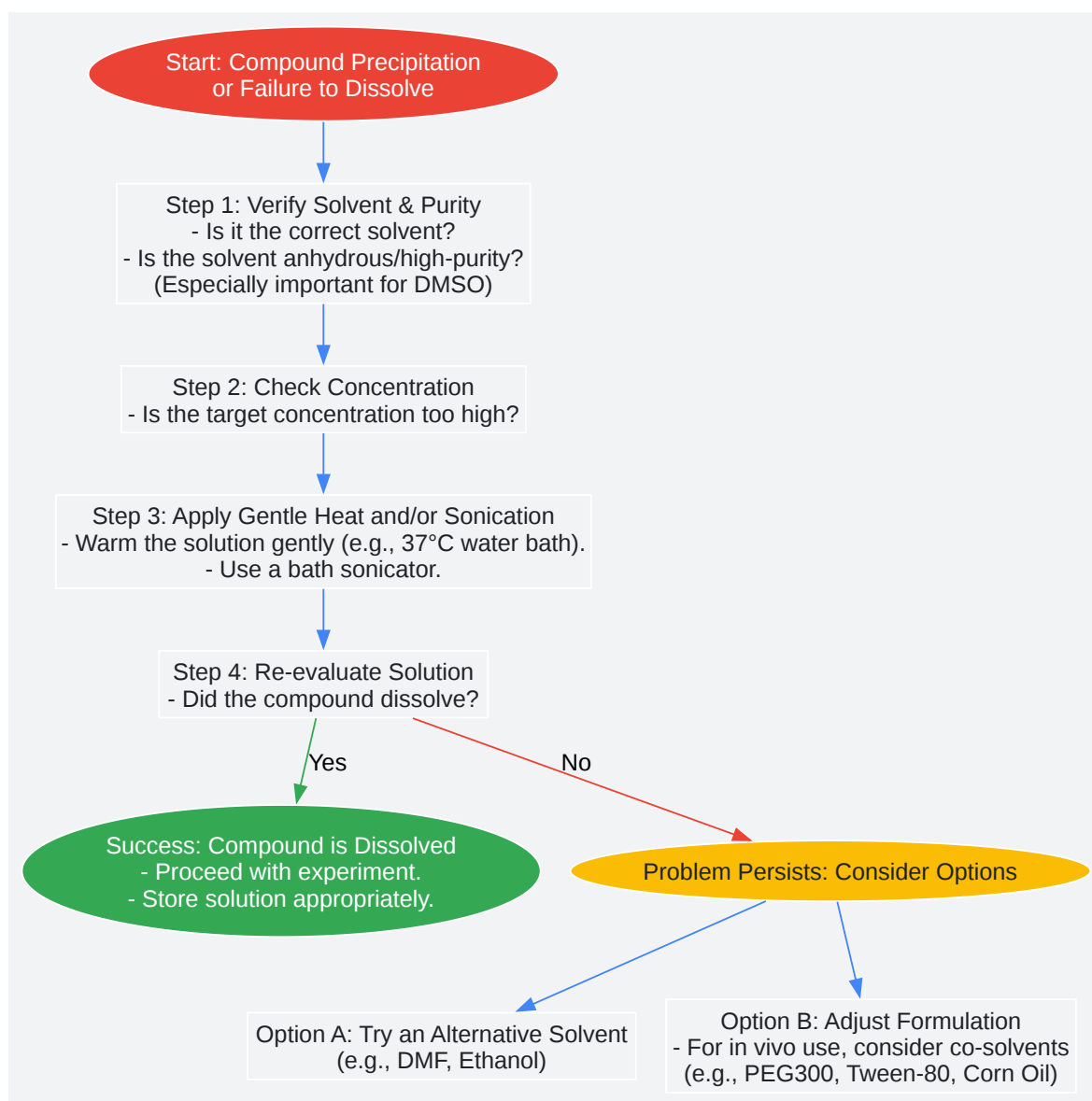
Solvent	Reported Solubility	Molar Concentration (approx.)	Notes
DMSO	~25 mg/mL[2]	~35.61 mM[2]	May require sonication to fully dissolve.[2]
~20 mg/mL[3]	~28.48 mM		
DMF	~30 mg/mL[3]	~42.72 mM	
Ethanol	~20 mg/mL[3]	~28.48 mM	
Water	< 0.1 mg/mL[1][2]	Insoluble[1][2]	
1:1 DMF:PBS (pH 7.2)	~0.5 mg/mL[3]	~0.71 mM	For aqueous buffer solubility, first dissolve in DMF.[3]

Molecular Weight of **Icomidocholic Acid**: 702.1 g/mol [4][5][6]

## Troubleshooting Guide

Issue: My **icomidocholic acid** is not dissolving or has precipitated out of solution.

This is a common issue, especially when preparing concentrated stock solutions or working with aqueous buffers. Follow these steps to troubleshoot solubility problems.



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Caption: Troubleshooting workflow for **icomidocholic acid** solubility issues.

### Detailed Troubleshooting Steps:

- **Verify Solvent Quality:** For hygroscopic solvents like DMSO, using a fresh, newly opened bottle is recommended to ensure low water content, which can affect solubility.[1]
- **Check Concentration:** Ensure you are not attempting to prepare a solution that exceeds the known solubility limits (see table above).
- **Apply Energy:** If precipitation or phase separation occurs, gentle heating and/or sonication can aid dissolution.[1] Ultrasonic treatment is specifically noted as being needed for achieving higher concentrations in DMSO.[2]
- **Aqueous Solutions:** **Icomidocholic acid** is sparingly soluble in aqueous buffers.[3] To prepare a working solution in a buffer like PBS, first dissolve the compound in DMF and then dilute it with the aqueous buffer of choice.[3] It is not recommended to store aqueous solutions for more than one day.[3]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol outlines the steps to prepare a concentrated stock solution for in vitro use.

#### Materials:

- **Icomidocholic acid** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortexer and/or Sonicator

#### Methodology:

- Calculate the mass of **icomidocholic acid** needed. For 1 mL of a 10 mM solution, you will need 7.021 mg.

- Calculation:  $702.1 \text{ g/mol (MW)} * 0.010 \text{ mol/L (10 mM)} * 0.001 \text{ L (1 mL)} = 0.007021 \text{ g} = 7.021 \text{ mg}$
- Weigh the required amount of solid **icomidocholic acid** and place it into a sterile vial.
- Add the calculated volume of DMSO. For 7.021 mg of compound, add 1 mL of DMSO.
- Vortex the solution thoroughly. If the solid does not dissolve completely, use a bath sonicator until the solution is clear.[\[2\]](#)
- Storage: Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)

## Protocol 2: Preparation of Formulations for In Vivo Animal Studies

For oral administration in animal models, co-solvent formulations are required.

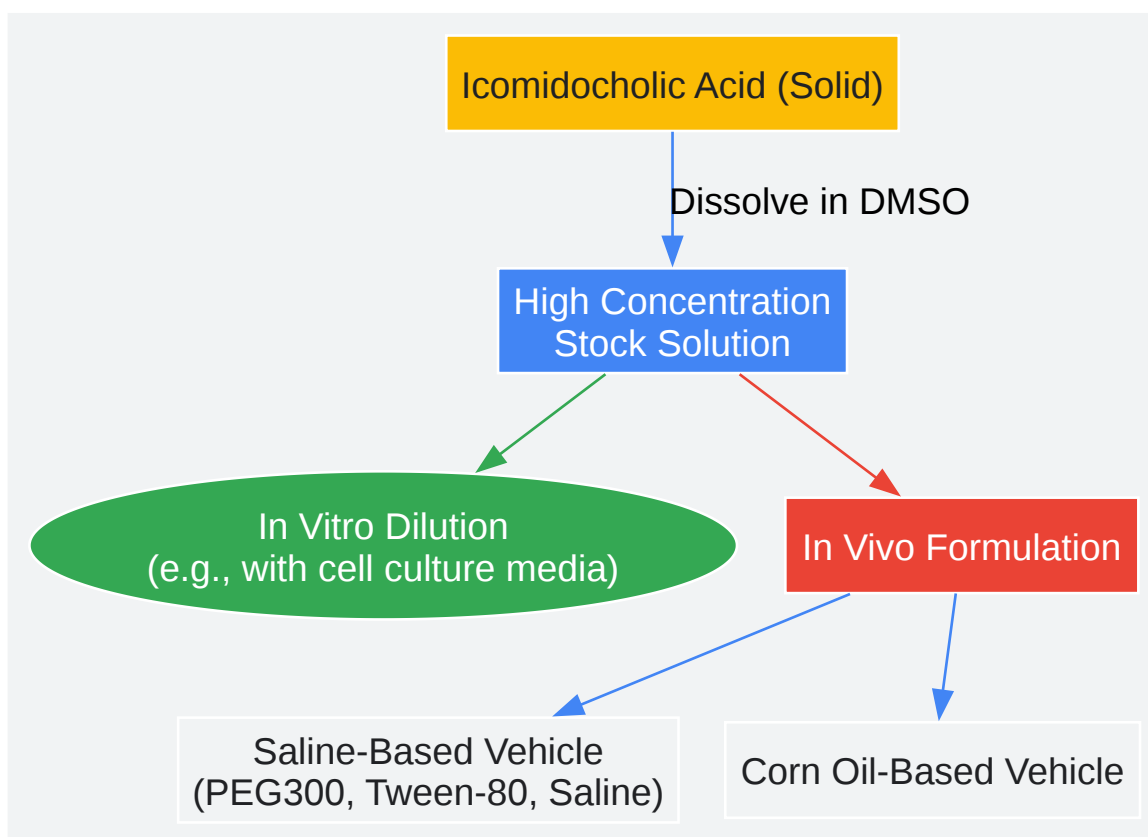
### Option A: Saline-Based Formulation[\[1\]](#)

- Prepare a concentrated stock solution of **icomidocholic acid** in DMSO (e.g., 20.8 mg/mL).
- In a sterile tube, add the components in the following order, mixing thoroughly after each addition:
  - 400 µL PEG300
  - 100 µL of the DMSO stock solution
  - 50 µL Tween-80
  - 450 µL Saline
- This yields a 1 mL working solution with a final **icomidocholic acid** concentration of 2.08 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[\[1\]](#)

### Option B: Corn Oil-Based Formulation[\[1\]](#)

- Prepare a concentrated stock solution of **icomidocholic acid** in DMSO (e.g., 20.8 mg/mL).

- In a sterile tube, add 900  $\mu$ L of Corn Oil.
- Add 100  $\mu$ L of the DMSO stock solution to the corn oil.
- Mix thoroughly until a clear, homogenous solution is formed.
- This yields a 1 mL working solution with a final **icomidocholic acid** concentration of 2.08 mg/mL in a vehicle of 10% DMSO and 90% Corn Oil.[1] Note: This protocol should be used cautiously for dosing periods longer than half a month.[1]



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Caption: General workflow for preparing **icomidocholic acid** solutions.

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